

AM-087 off-target effects and mitigation

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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AM-087 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on understanding and mitigating potential off-target effects of **AM-087**, a potent synthetic cannabinoid receptor 1 (CB1) agonist.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **AM-087**?

A1: The primary molecular target of **AM-087** is the Cannabinoid Receptor 1 (CB1), a G protein-coupled receptor (GPCR) highly expressed in the central nervous system. **AM-087** is a potent CB1 agonist with a high binding affinity, exhibiting a K_i of 0.43 nM.

Q2: What are the potential off-target effects of **AM-087**?

A2: While specific broad-panel screening data for **AM-087** is not publicly available, compounds within the synthetic cannabinoid class have been reported to interact with other GPCRs. Potential off-targets could include, but are not limited to, the Cannabinoid Receptor 2 (CB2),

GPR55, and various serotonin receptors (e.g., 5-HT_{2a}). Off-target activity is a potential concern for synthetic cannabinoids and may contribute to their complex toxicological profiles.

Q3: How can I determine if **AM-087** is exhibiting off-target effects in my experimental system?

A3: Unexplained or unexpected phenotypic responses that do not correlate with known CB1 receptor signaling pathways may indicate off-target activity. Implementing a systematic approach to off-target validation is crucial. This typically involves profiling the compound against a panel of receptors and performing secondary functional assays to confirm any identified "hits".

Q4: What are the first steps to mitigate suspected off-target effects?

A4: The first steps include lowering the concentration of **AM-087** to a range where it is selective for CB1, using a structurally unrelated CB1 agonist as a positive control, and using a validated CB1 antagonist (e.g., Rimonabant) to confirm that the observed effect is mediated by CB1.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Inconsistent experimental results or unexpected cellular phenotype.	Off-target activity of AM-087.	1. Perform a dose-response curve to determine the lowest effective concentration. 2. Use a CB1-selective antagonist to see if the effect is reversed. 3. Test a structurally different CB1 agonist to see if it recapitulates the phenotype.
Effect observed even in the presence of a CB1 antagonist.	The effect is likely mediated by an off-target.	1. Perform a broad receptor screening assay (e.g., Eurofins SafetyScreen, DiscoverX PathHunter). 2. Analyze screening results to identify potential off-target candidates. 3. Validate hits with secondary functional assays (e.g., β -arrestin recruitment, calcium flux).
High cellular toxicity at concentrations required for CB1 activation.	Off-target mediated toxicity or exaggerated on-target pharmacology.	1. Perform a cell viability assay (e.g., MTT, CellTiter-Glo) with and without a CB1 antagonist. 2. If toxicity persists with the antagonist, it suggests off-target involvement. 3. Consider using a different cell line with a known receptor expression profile to narrow down potential off-targets.

Quantitative Data Summary

Note: The following data is illustrative to demonstrate how to present selectivity data. Specific off-target data for **AM-087** is not publicly available.

Table 1: Illustrative Binding Affinity Profile of **AM-087**

Target	Receptor Class	K _i (nM)
CB1 (On-Target)	Cannabinoid GPCR	0.43
CB2	Cannabinoid GPCR	150
GPR55	Orphan GPCR	850
5-HT _{2a}	Serotonin GPCR	>1000
α _{2a} Adrenergic	Adrenergic GPCR	>2500

Table 2: Illustrative Functional Activity Profile of **AM-087**

Target	Assay Type	EC ₅₀ (nM)	Mode of Action
CB1 (On-Target)	cAMP Inhibition	1.2	Agonist
CB2	cAMP Inhibition	450	Partial Agonist
GPR55	β-Arrestin Recruitment	1200	Agonist
5-HT _{2a}	Calcium Flux	>5000	No activity

Experimental Protocols

Protocol 1: Radioligand Binding Assay for Off-Target Affinity

This protocol is used to determine the binding affinity (K_i) of **AM-087** for a potential off-target receptor.

- **Membrane Preparation:** Prepare cell membrane homogenates from a cell line overexpressing the target receptor.
- **Assay Setup:** In a 96-well plate, combine the membrane preparation, a fixed concentration of a specific radioligand for the target receptor, and varying concentrations of **AM-087**.

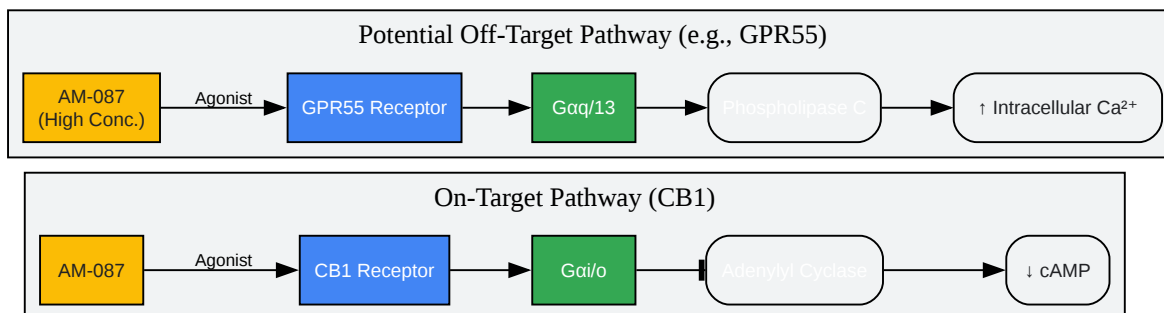
- Incubation: Incubate the plate at room temperature for 60-90 minutes to allow binding to reach equilibrium.
- Filtration: Rapidly separate bound from free radioligand by vacuum filtration through a glass fiber filter.
- Washing: Wash the filters multiple times with ice-cold wash buffer.
- Quantification: Measure the radioactivity retained on the filters using a scintillation counter.
- Data Analysis: Plot the data and calculate the IC_{50} value, which can be converted to a K_i value using the Cheng-Prusoff equation.

Protocol 2: β -Arrestin Recruitment Assay for Functional Activity

This assay measures the functional activation of a GPCR by quantifying the recruitment of β -arrestin to the receptor upon ligand binding.

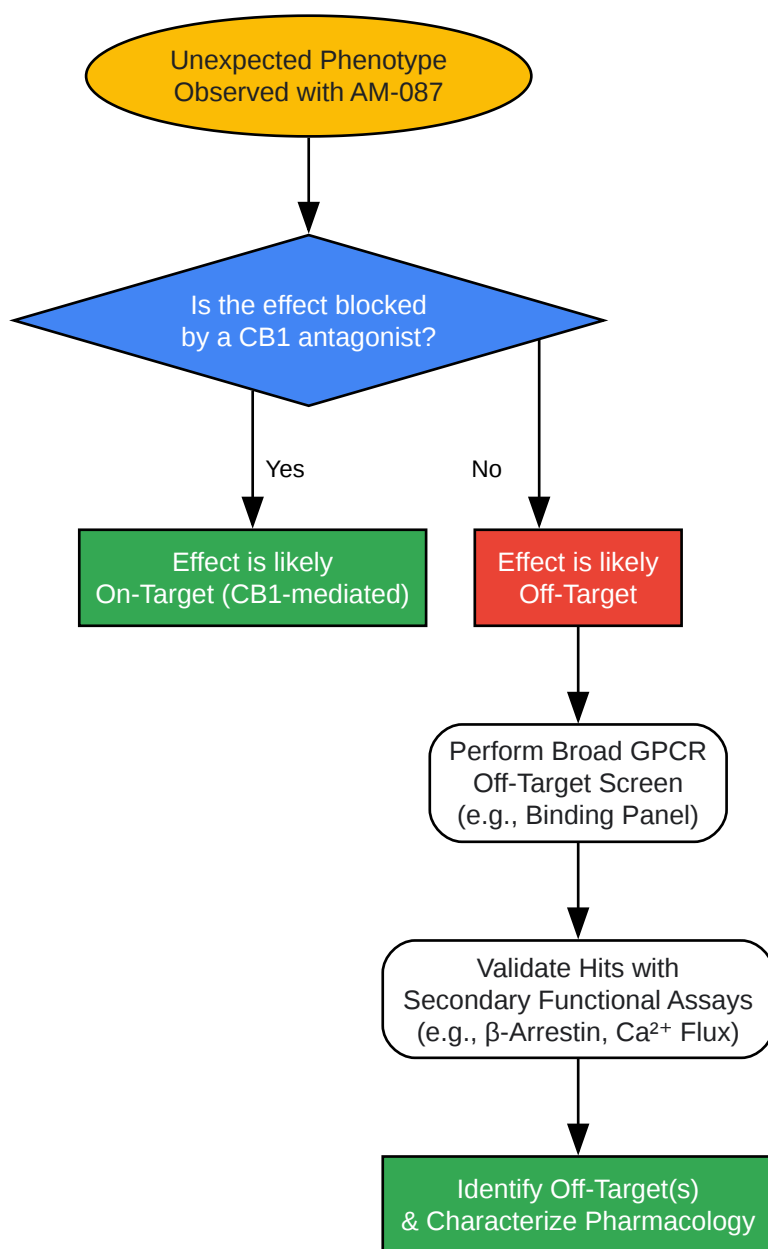
- Cell Plating: Seed cells engineered to co-express the target GPCR and a β -arrestin-enzyme fragment complementation system into a 384-well plate.
- Compound Addition: Add serial dilutions of **AM-087** to the wells.
- Incubation: Incubate the plate at 37°C for 60-90 minutes.
- Substrate Addition: Add the detection reagent containing the chemiluminescent substrate.
- Signal Detection: Incubate for a further 60 minutes at room temperature and measure the chemiluminescent signal with a plate reader.
- Data Analysis: Plot the dose-response curve and determine the EC_{50} value.

Visualizations



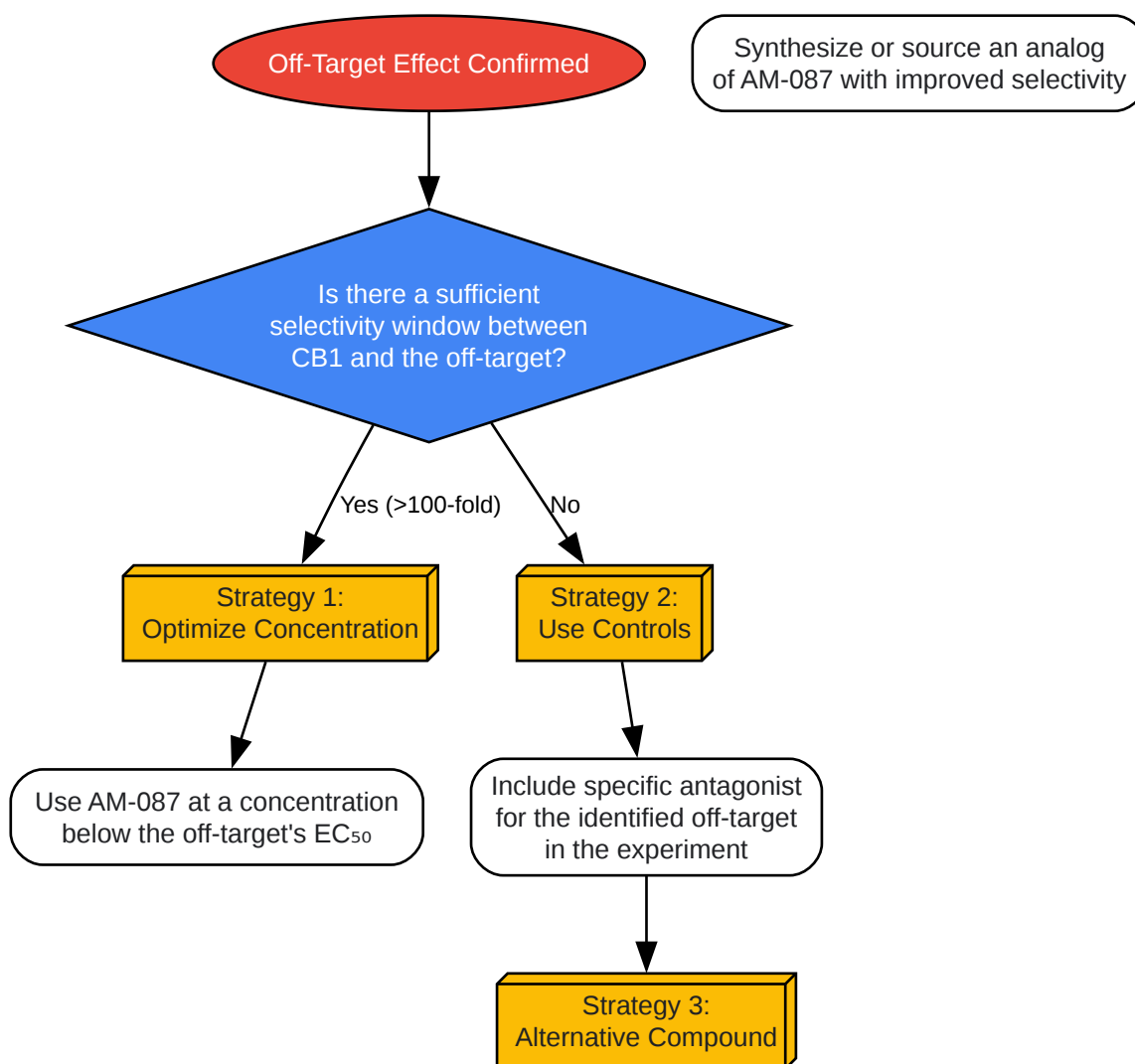
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Caption: On-target vs. potential off-target signaling pathways for **AM-087**.



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Caption: Troubleshooting workflow for investigating unexpected experimental results.



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Caption: Logical decision tree for mitigating confirmed off-target effects.

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